

An In-depth Technical Guide to the Safe Handling of 2-(Diphenylphosphino)biphenyl

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Compound of Interest

Compound Name: *2-(Diphenylphosphino)biphenyl*

Cat. No.: *B081920*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-(Diphenylphosphino)biphenyl** (CAS No. 13885-09-1), a common reagent in chemical synthesis. Adherence to these protocols is crucial for ensuring a safe laboratory environment.

Hazard Identification and Classification

2-(Diphenylphosphino)biphenyl is classified as a hazardous substance. The primary hazards are associated with irritation to the skin, eyes, and respiratory system[1][2][3].

GHS Hazard Classification:

| Hazard Class | Category |
|--|----------|
| Skin Corrosion/Irritation | 2 |
| Serious Eye Damage/Eye Irritation | 2 |
| Specific target organ toxicity (single exposure) | 3 |

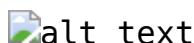
Hazard Statements:

- H315: Causes skin irritation[1][3].

- H319: Causes serious eye irritation[1][3].
- H335: May cause respiratory irritation[2].
- H302: Harmful if swallowed.
- H332: Harmful if inhaled.

Signal Word: Warning[1][2][3]

Pictogram:



Physical and Chemical Properties

| Property | Value |
|-------------------|--------------------------------------|
| CAS Number | 13885-09-1 |
| Molecular Formula | C ₂₄ H ₁₉ P[3] |
| Molecular Weight | 338.4 g/mol [3] |
| Physical Form | Solid, powder[4] |
| Purity | Typically ≥97% |

Safe Handling and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate personal protective equipment are essential to minimize exposure and prevent adverse health effects.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood[1][2].

- Ensure that eyewash stations and safety showers are readily accessible in the immediate vicinity of any potential exposure[2][5].

Personal Protective Equipment

| PPE Type | Specification |
|-------------|--|
| Eye/Face | Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166[2]. |
| Skin | Wear protective gloves (e.g., neoprene or nitrile rubber) and a lab coat. Avoid contact with skin[1][5]. |
| Respiratory | If dust formation is likely or ventilation is inadequate, use a NIOSH/MSHA approved respirator[2][5]. |

General Hygiene Practices

- Wash hands thoroughly after handling the substance[1][2].
- Avoid breathing dust, fumes, gas, mist, vapors, or spray[2].
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.
- Contaminated clothing should be removed and washed before reuse[1].

First-Aid Measures

In case of exposure, follow these first-aid procedures and seek medical attention.

| Exposure Route | First-Aid Protocol |
|----------------|--|
| Inhalation | Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention[1][2]. |
| Skin Contact | Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, consult a physician[1][2]. |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Get immediate medical attention[1][2]. |
| Ingestion | Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately[1]. |

Storage and Disposal

Proper storage and disposal are critical to maintaining the chemical's integrity and preventing environmental contamination.

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place[1][2].
- Some sources recommend storing under an inert atmosphere[4].

Disposal

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations[2].

- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.

Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.

- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment. Avoid dust formation[2].
- Containment and Cleanup: Sweep up the spilled material and place it into a suitable, closed container for disposal. Avoid creating dust.

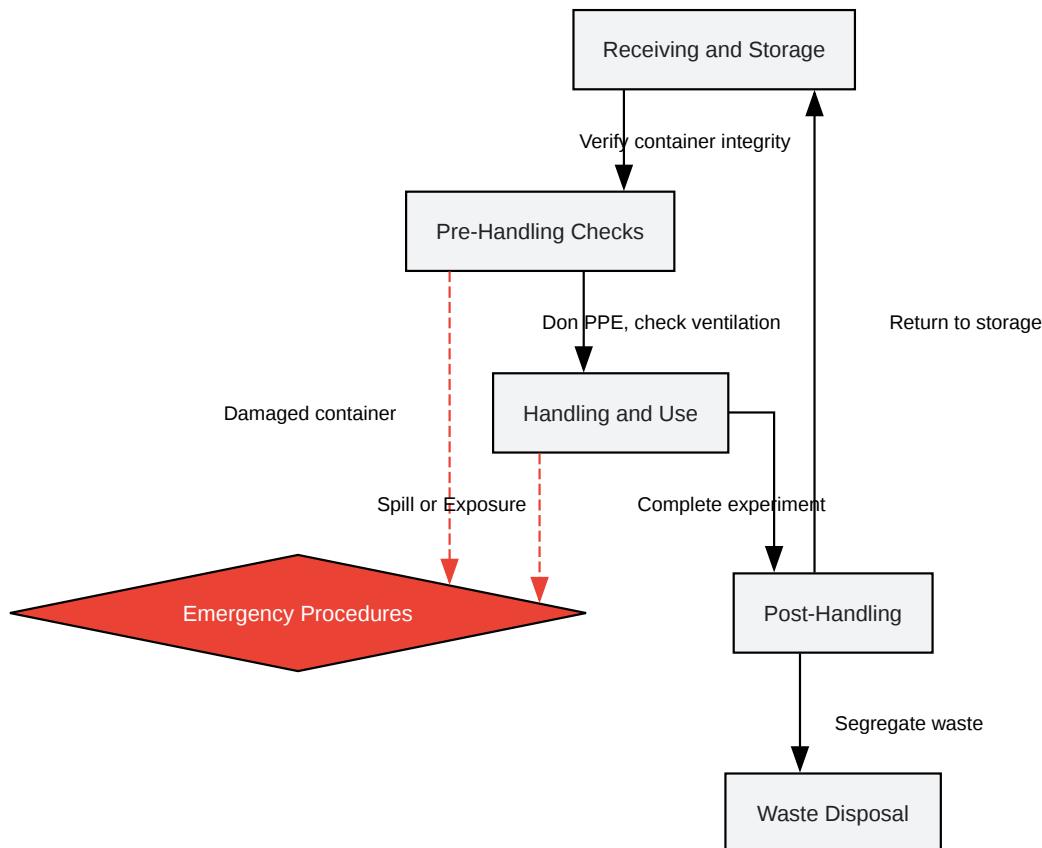
Experimental Protocols

Detailed experimental protocols for the determination of toxicological and physical properties of **2-(Diphenylphosphino)biphenyl** are not publicly available in the searched resources. The provided data is based on standardized safety testing protocols required by regulatory bodies. The toxicological properties have not been fully investigated[2].

Visualizations

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **2-(Diphenylphosphino)biphenyl** from receipt to disposal.



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Caption: Workflow for safe handling of **2-(Diphenylphosphino)biphenyl**.

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